

A Technical Guide to the Physical Properties of 4-(4-Bromobenzyl)benzaldehyde

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Compound of Interest

Compound Name:	4-(4-Bromobenzyl)benzaldehyde
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This document provides a comprehensive overview of the core physical properties of **4-(4-Bromobenzyl)benzaldehyde**, a key intermediate in organic synthesis. The information presented herein is intended to support research and development activities by providing key data and standardized experimental protocols.

Core Physical and Chemical Properties

4-(4-Bromobenzyl)benzaldehyde, identified by the CAS number 149833-95-4, is an aromatic aldehyde containing a brominated benzyl moiety.^{[1][2][3]} Its chemical structure influences its physical characteristics and reactivity.

Data Presentation

The quantitative physical and chemical data for **4-(4-Bromobenzyl)benzaldehyde** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₁ BrO ₂	[1] [3]
Molecular Weight	291.14 g/mol	[1] [3]
CAS Number	149833-95-4	[1] [2] [3]
Melting Point	88-92 °C	[1] [2]
Boiling Point (Predicted)	419.3 ± 25.0 °C	[1]
Appearance	Solid (form not specified)	
Solubility	Information not quantitatively available. Expected to be soluble in common organic solvents and have low solubility in water based on its structure.	

Experimental Protocols

Detailed methodologies for the determination of key physical properties are provided below. These protocols are generalized for solid organic compounds and are applicable for the characterization of **4-(4-Bromobenzyl)benzaldehyde**.

Determination of Melting Point

The melting point of a solid organic compound is a critical indicator of its purity. A sharp melting range typically signifies a pure compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- Thermometer

- Spatula
- Mortar and pestle (optional, for powdering the sample)

Procedure:

- Ensure the sample of **4-(4-Bromobenzyl)benzaldehyde** is dry and finely powdered. If necessary, gently crush the solid using a mortar and pestle.[4]
- Pack a small amount of the powdered sample into the open end of a capillary tube to a depth of 2-3 mm. This can be achieved by tapping the sealed end of the tube on a hard surface to compact the sample.[5]
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the sample rapidly to a temperature approximately 10-15 °C below the expected melting point (88-92 °C).
- Decrease the heating rate to 1-2 °C per minute to allow for accurate observation.[5]
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Continue heating slowly and record the temperature at which the entire solid has melted into a clear liquid (the end of the melting range).[6]
- The recorded temperature range is the melting point of the sample. For a pure compound, this range should be narrow (typically 0.5-2 °C).

Determination of Boiling Point (for liquids, adaptable for high-melting solids)

While **4-(4-Bromobenzyl)benzaldehyde** is a solid at room temperature, a general protocol for determining the boiling point of an organic substance is provided for completeness, as it is a fundamental physical property. The Thiele tube method is a common technique.

Apparatus:

- Thiele tube
- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating mantle or Bunsen burner
- Mineral oil or other suitable heating bath fluid

Procedure:

- Place a small amount of the substance into the small test tube.
- Invert the sealed capillary tube and place it into the test tube with the open end submerged in the liquid.
- Attach the test tube to the thermometer, ensuring the bulb of the thermometer is level with the sample.
- Clamp the assembly in the Thiele tube filled with a high-boiling point liquid like mineral oil, ensuring the sample is below the oil level.
- Heat the side arm of the Thiele tube gently and slowly.[\[7\]](#)
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous and rapid stream of bubbles is observed.
- Stop heating and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.[\[8\]](#)

Determination of Solubility

Qualitative solubility tests are performed to understand the polarity of a compound and to select appropriate solvents for reactions, purification, and analysis.

Apparatus:

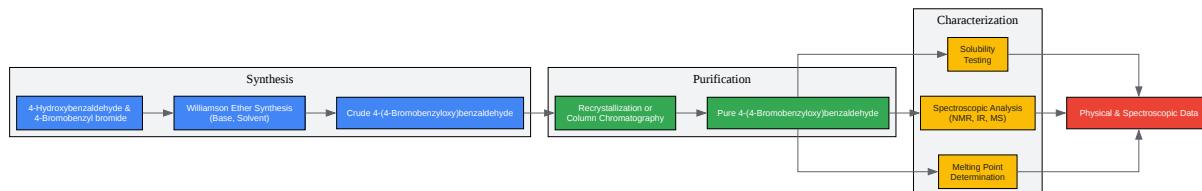
- Small test tubes
- Spatula
- Vortex mixer or stirring rod
- A selection of solvents with varying polarities (e.g., water, ethanol, acetone, diethyl ether, toluene, hexane)

Procedure:

- Place a small, accurately weighed amount of **4-(4-Bromobenzyl)benzaldehyde** (e.g., 10 mg) into a series of clean, dry test tubes.[\[9\]](#)
- To each tube, add a small volume (e.g., 1 mL) of a different solvent.
- Agitate the mixture vigorously for a set period (e.g., 1-2 minutes) using a vortex mixer or by flicking the tube.[\[10\]](#)
- Observe whether the solid dissolves completely, partially, or not at all.
- Record the solubility as "soluble," "partially soluble," or "insoluble" for each solvent.
- For quantitative analysis, a saturated solution can be prepared, and the concentration of the dissolved solute can be determined analytically after filtration.

Visualization of Experimental Workflow

Since no specific signaling pathways involving **4-(4-Bromobenzyl)benzaldehyde** have been identified in the literature, a logical workflow for its synthesis and characterization is presented below. This diagram illustrates the general steps a researcher would take from starting materials to a pure, characterized product.



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Caption: General workflow for the synthesis and characterization of **4-(4-Bromobenzyloxy)benzaldehyde**.

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